

Personal protective equipment for handling Methyl 5-phenylvalerate

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Compound of Interest

Compound Name: Methyl 5-phenylvalerate

Cat. No.: B1266925

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Essential Safety and Handling Guide for Methyl 5-phenylvalerate

Disclaimer: A specific Safety Data Sheet (SDS) for **Methyl 5-phenylvalerate** (CAS No. 20620-59-1) was not readily available in public domains. The following guidance is based on the known physical and chemical properties of this compound and general safety protocols for handling aromatic esters. It is imperative to conduct a thorough risk assessment before use and to handle this chemical in a well-ventilated laboratory environment.

Methyl 5-phenylvalerate is a colorless to almost colorless clear liquid. While specific toxicity data is not available, it is prudent to treat this compound with care, minimizing direct contact and inhalation.

Personal Protective Equipment (PPE)

Appropriate PPE is the primary defense against chemical exposure. The following table summarizes the recommended PPE for handling **Methyl 5-phenylvalerate**, based on guidelines for similar aromatic esters.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended for handling esters.[1][2] Always inspect gloves for integrity before each use.
Eye Protection	Safety glasses or goggles	Wear chemical safety goggles that provide a complete seal around the eyes. A face shield may be necessary if there is a splash hazard.[2]
Body Protection	Laboratory coat	A standard laboratory coat should be worn to protect against skin contact.[1] For larger quantities or increased splash potential, a chemical-resistant apron is advised.
Respiratory Protection	Not generally required under normal use	Use in a well-ventilated area, such as a chemical fume hood. If aerosols may be generated or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[1]

Physical and Chemical Properties

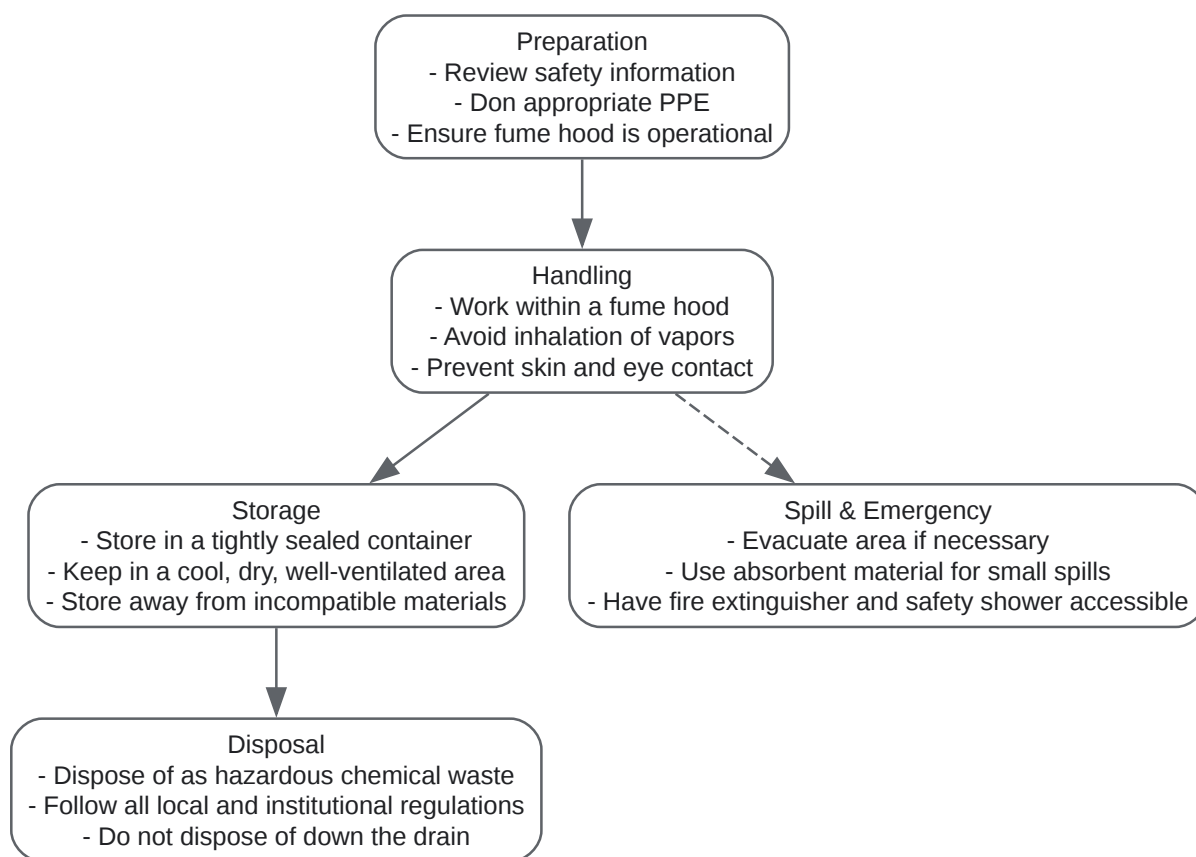
A summary of the known physical and chemical properties of **Methyl 5-phenylvalerate** is provided below.

Property	Value
Molecular Formula	C ₁₂ H ₁₆ O ₂
Molecular Weight	192.26 g/mol
Appearance	Colorless to Almost colorless clear liquid
Boiling Point	173 °C / 35 mmHg
Specific Gravity (20/20)	1.01
Refractive Index	1.50

Data sourced from Tokyo Chemical Industry Co., Ltd.

Operational Plan: Safe Handling Workflow

Adherence to a standardized workflow is crucial for minimizing exposure risks and ensuring laboratory safety. The following diagram outlines the key steps for the safe handling of **Methyl 5-phenylvalerate**.



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Safe handling workflow for **Methyl 5-phenylvalerate**.

Experimental Protocols

General Handling and Use:

- Preparation: Before handling, ensure you have read and understood this safety guide. Put on all required personal protective equipment, including gloves, safety goggles, and a lab coat.[1] Verify that the chemical fume hood is functioning correctly.
- Handling: Conduct all work with **Methyl 5-phenylvalerate** inside a certified chemical fume hood to minimize inhalation exposure.[1] Use appropriate laboratory equipment to avoid direct contact with the chemical.
- Storage: Store **Methyl 5-phenylvalerate** in a cool, dry, and well-ventilated area. The container should be tightly sealed to prevent the release of vapors. Keep it away from heat,

sparks, and open flames.

- First Aid:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.[1]
 - Skin Contact: In case of skin contact, immediately wash the affected area with soap and plenty of water. Remove any contaminated clothing. If irritation persists, seek medical advice.[1]
 - Inhalation: If vapors are inhaled, move the individual to fresh air. If breathing becomes difficult, seek immediate medical attention.
 - Ingestion: Do not induce vomiting. If the individual is conscious, rinse their mouth with water. Seek immediate medical attention.

Disposal Plan:

- Waste Characterization: Unused **Methyl 5-phenylvalerate** and any materials contaminated with it should be treated as hazardous chemical waste.
- Container Management: Do not reuse empty containers. They should be triple-rinsed with a suitable solvent and disposed of according to institutional guidelines.
- Disposal Method: All chemical waste must be disposed of through your institution's environmental health and safety office. Do not pour **Methyl 5-phenylvalerate** down the drain. Adhere to all federal, state, and local regulations for hazardous waste disposal.

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References

- 1. benchchem.com [benchchem.com]

- 2. [mcrcsafety.com](https://www.mcrcsafety.com) [[mcrcsafety.com](https://www.mcrcsafety.com)]
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Phone: (601) 213-4426
Email: info@benchchem.com